

synthesis and manufacturing of Acid Red 315

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid Red 315

Cat. No.: B1172132

[Get Quote](#)

A comprehensive technical guide on the synthesis and manufacturing of **Acid Red 315**, designed for researchers, scientists, and professionals in drug development and related chemical industries.

Introduction to Acid Red 315

Acid Red 315, also known by its Colour Index name C.I. **Acid Red 315**, is a synthetic organic dye belonging to the monoazo class of dyes.^{[1][2]} Structurally, it is a 1:2 metal complex dye, typically involving chromium, which enhances its stability and fastness properties.^{[3][4]} This dye is characterized by the presence of one or more azo groups (—N=N—) that are responsible for its color.^[3] It generally appears as a red crystalline or powdered solid and exhibits good solubility in water and alcohol.^{[3][5]} **Acid Red 315** is primarily used for dyeing and printing on wool, silk, nylon, and blended fabrics, as well as for leather dyeing.^{[6][7][8]}

Physicochemical and Technical Data

A summary of the key properties and technical specifications of **Acid Red 315** is provided in the tables below.

Table 1: General and Physicochemical Properties

Property	Value	Reference
CAS Number	12220-47-2	[2] [3] [4]
Chemical Class	Monoazo, 1:2 Metal Complex	[1] [4]
Physical Appearance	Red Powder	[1] [2] [5]
Hue	Bluish Red / Yellowish Light Red	[2] [4]
Solubility	Soluble in water and alcohol solvents	[1] [5]
Density	Approximately 1.458 g/cm ³ (at 20°C)	[5]
Vapor Pressure	Nearly 0 Pa (at 20°C)	[5]
Dye Content	>98%	[1]

Table 2: Fastness Properties

Fastness Test	Grade
Light Fastness	6-7
Washing Fastness	4-5
Soaping Fastness	4-5
Perspiration Fastness	4-5
Seawater Fastness	5

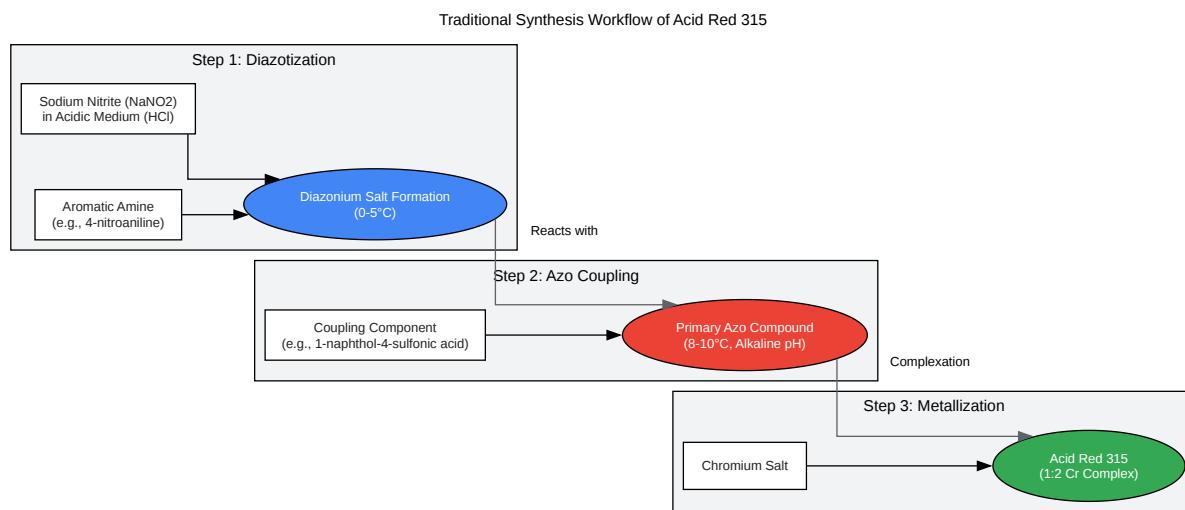
Source:[\[1\]](#)[\[4\]](#)[\[6\]](#)

Synthesis and Manufacturing

The conventional manufacturing process for **Acid Red 315** is a well-established multi-step chemical synthesis. This pathway is characterized by a three-step sequence: diazotization, azo coupling, and subsequent metallization with a chromium salt.[\[3\]](#)

Synthesis Workflow

The following diagram illustrates the key stages in the traditional synthesis of **Acid Red 315**.



[Click to download full resolution via product page](#)

Caption: A flowchart detailing the three main stages of **Acid Red 315** synthesis.

Experimental Protocols

The following sections provide a detailed methodology for each key stage of the synthesis process.

- Preparation of Amine Solution: An aromatic amine, such as 4-nitroaniline, is dissolved in an acidic medium, typically hydrochloric acid.[3]

- Cooling: The solution is cooled to a low temperature, specifically between 0–5°C, to ensure the stability of the diazonium salt to be formed.[3] This temperature control is critical as diazonium salts are unstable and can decompose at higher temperatures.[3]
- Addition of Nitrite: An aqueous solution of sodium nitrite is then slowly added to the cooled amine solution.[3] This initiates the diazotization reaction, converting the primary aromatic amine into its corresponding diazonium salt.[3] The reaction must be maintained within the 0–5°C range throughout the addition.[3]
- Completion: The resulting diazonium salt solution is typically used immediately in the subsequent azo coupling step due to its instability.[3]
- Preparation of Coupling Solution: A coupling component, such as a naphthol derivative like 1-naphthol-4-sulfonic acid, is prepared in a separate vessel.[3]
- pH Adjustment: The conditions for the coupling reaction are made alkaline, typically by the addition of sodium hydroxide.[3]
- Coupling Reaction: The freshly prepared, cold diazonium salt solution is added to the alkaline solution of the coupling component.[3]
- Temperature Control: The temperature of the reaction mixture is controlled and maintained between 8–10°C to promote the formation of the desired primary azo compound and minimize side reactions.[3]
- Complexation: The primary azo compound formed in the previous step is treated with a chromium salt.[3]
- Reaction Conditions: The reaction conditions (temperature, pH, reaction time) are controlled to facilitate the formation of the stable 1:2 chromium-azo complex.
- Isolation and Purification: Upon completion of the reaction, the final product, **Acid Red 315**, is isolated, purified, and dried to yield a red powder. Chromatographic methods are essential for assessing the purity and identifying any intermediates or subsidiary colorants.[3]

Environmental and Safety Considerations

The traditional synthesis of **Acid Red 315** involves the use of potentially hazardous chemicals and can generate significant wastewater.^[3] In response to increasing environmental regulations, research has been directed towards developing greener and more efficient manufacturing pathways.^[3]

Safety Precautions:

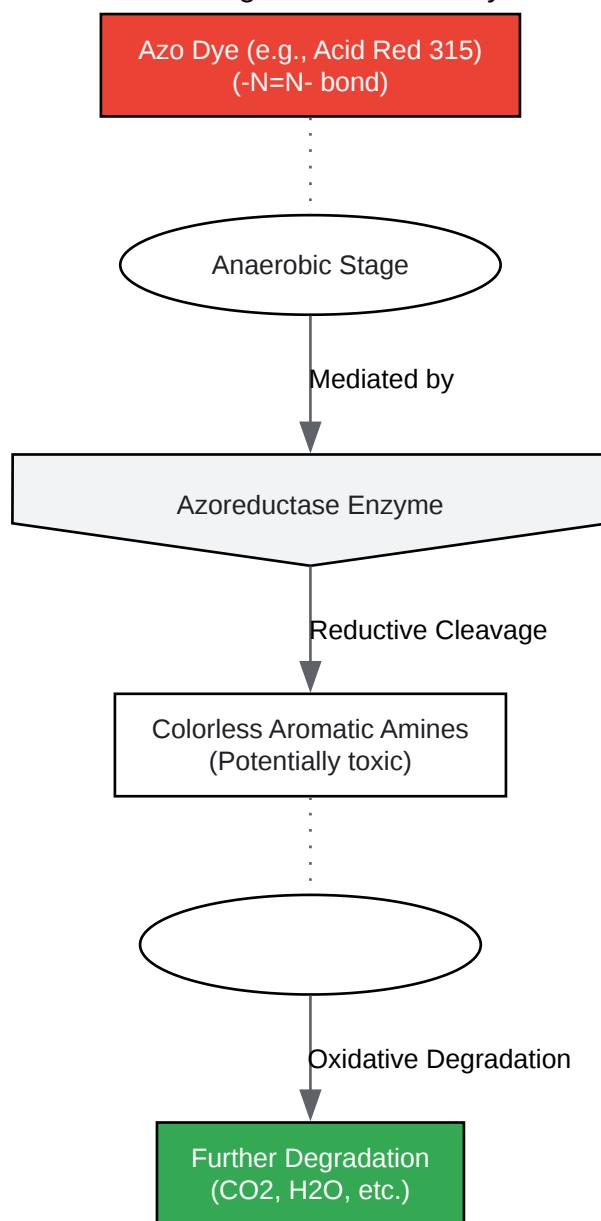
- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Minimize dust generation and accumulation.^[9]
- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, chemical safety goggles, and rubber gloves. An approved respirator should be used when necessary.^[9]
- **Storage:** Store in tight, light-resistant containers in a cool, ventilated room, protected from moisture and heat.^{[7][9][10]}
- **Incompatibilities:** Avoid contact with strong oxidizing and reducing agents.^[9]

Degradation Pathways

The breakdown of azo dyes like **Acid Red 315** is an area of significant environmental research. The core mechanism of bacterial degradation involves the reductive cleavage of the azo bond ($-N=N-$) by enzymes known as azoreductases.^[3] This process typically occurs under anaerobic (oxygen-free) conditions and results in the formation of colorless, but potentially toxic, aromatic amines.^[3] A subsequent aerobic (oxygen-present) stage is often required to degrade these aromatic amine intermediates, making a two-stage anaerobic-aerobic process an effective method for the complete and safe removal of such dyes from the environment.^[3]

The following diagram illustrates the general enzymatic degradation pathway for azo dyes.

General Microbial Degradation Pathway of Azo Dyes

[Click to download full resolution via product page](#)

Caption: A simplified diagram of the two-stage microbial degradation of azo dyes.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. Acid Red 315 Manufacturers Suppliers in Mumbai Gujarat India [colorantsgroup.com]
- 3. Acid Red 315 | 12220-47-2 | Benchchem [benchchem.com]
- 4. worlddyeveristy.com [worlddyeveristy.com]
- 5. hztya.com [hztya.com]
- 6. Acid Red 315 - Acid Red MS-BB - Neutral red S-G from Emperor Chem [emperordye.com]
- 7. Best China Manufacturer of Acid Red 315 Manufacturer and Factory | Yinzha [yinzhaocomical.com]
- 8. tkechemical.com [tkechemical.com]
- 9. emperordye.com [emperordye.com]
- 10. Best Factory Promotional Acid Red 315 - Acid Blue 350 of Manufacturer Supplying – Manufacturer and Factory | Yinzha [yinzhaocomical.com]
- To cite this document: BenchChem. [synthesis and manufacturing of Acid Red 315]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1172132#synthesis-and-manufacturing-of-acid-red-315\]](https://www.benchchem.com/product/b1172132#synthesis-and-manufacturing-of-acid-red-315)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com